

Personal protective equipment for handling Methylphenylsilane

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Compound of Interest

Compound Name: **Methylphenylsilane**

Cat. No.: **B1236316**

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Essential Safety and Handling Guide for Methylphenylsilane

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive chemical compounds like **Methylphenylsilane**. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure and efficient research environment.

Chemical Safety Profile: Methylphenylsilane

Methylphenylsilane (CAS No. 766-08-5) is a flammable liquid and vapor that requires careful handling to mitigate risks.^[1] It is known to cause skin and eye irritation and may lead to respiratory irritation if inhaled.^[1] Adherence to the following safety measures is critical for minimizing exposure and ensuring safe laboratory operations.

Physical and Chemical Properties

Property	Value	Source
CAS Number	766-08-5	[1] [2] [3]
Molecular Formula	C ₇ H ₁₀ Si	[1] [3]
Molecular Weight	122.24 g/mol	[1] [3]
Appearance	Colorless liquid	[4]
Boiling Point	140-143 °C at 751 mmHg	[1] [2]
Density	0.89 g/mL at 25 °C	[1] [2] [5]
Flash Point	25 °C (77 °F) - closed cup	[1]
Refractive Index	n _{20/D} 1.506	[1] [2] [5]

Hazard Identification

Hazard	Description	GHS Classification
Flammability	Flammable liquid and vapor	Flammable Liquid 3
Health Hazards	Causes skin irritation	Skin Irritant 2
Causes serious eye irritation	Eye Irritant 2	
May cause respiratory irritation	STOT SE 3	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following personal protective equipment should be worn at all times when handling **Methylphenylsilane**.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield.	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	To prevent skin contact and irritation. Gloves should be inspected before each use and changed immediately if contaminated.
Body Protection	Flame-retardant lab coat worn over cotton-based clothing.	To protect skin from splashes and in case of fire. Synthetic fabrics should be avoided.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.	To prevent inhalation of vapors which can cause respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Operational Checks:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and functional.
- Assemble all necessary PPE and ensure it is in good condition.
- Have spill control materials (e.g., inert absorbent material like sand or vermiculite) readily available.
- Remove all ignition sources from the work area.

2. Handling Protocol:

- Conduct all work with **Methylphenylsilane** inside a chemical fume hood.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Use only non-sparking tools.
- When transferring the liquid, do so slowly and carefully to avoid splashing.
- Keep the container tightly closed when not in use to prevent the escape of vapors.

3. Post-Handling Procedures:

- Wipe down the work area with an appropriate solvent.
- Properly dispose of all contaminated materials, including gloves and bench paper, as hazardous waste.
- Wash hands and forearms thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **Methylphenylsilane** and its contaminated waste is crucial for laboratory safety and environmental protection.

1. Waste Collection:

- Collect all waste containing **Methylphenylsilane** in a dedicated, properly labeled, and sealed hazardous waste container.
- Do not mix with other waste streams unless explicitly instructed by your institution's environmental health and safety (EHS) office.

2. Neutralization (for small residues):

- Small amounts of residual **Methylphenylsilane** can be neutralized. This process should only be carried out by trained personnel in a controlled environment.

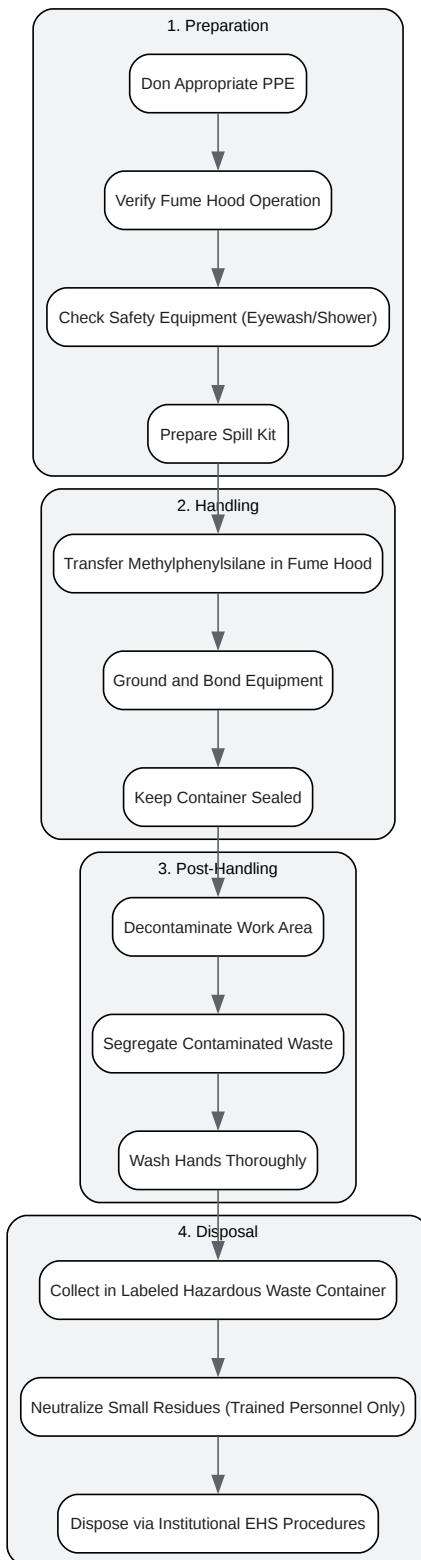
- A common method involves the slow addition of the silane to a stirred, cooled slurry of sodium bicarbonate or calcium hydroxide in water to manage the reaction.

3. Final Disposal:

- All contaminated materials, including empty containers, absorbent materials from spills, and used PPE, must be disposed of as hazardous waste.^[6]
- Follow all institutional, local, state, and federal regulations for hazardous waste disposal. Contact your EHS office for specific guidance.

Experimental Workflow for Handling **Methylphenylsilane**

Workflow for Safe Handling of Methylphenylsilane

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Caption: Workflow for the safe handling of **Methylphenylsilane**.

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